

# cis-3-Hexenyl Acetate-d2 certificate of analysis

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## Compound of Interest

Compound Name: *cis-3-Hexenyl Acetate-d2*

Cat. No.: *B12368711*

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## Technical Guide: cis-3-Hexenyl Acetate-d2

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **cis-3-Hexenyl Acetate-d2**, a deuterated analog of the well-known green leaf volatile. This document outlines its chemical and physical properties, and details its primary application as an internal standard for quantitative analysis. Experimental protocols for its use in Gas Chromatography-Mass Spectrometry (GC-MS) and the determination of its isotopic purity by Nuclear Magnetic Resonance (NMR) spectroscopy are also provided.

## Core Compound Information

**cis-3-Hexenyl Acetate-d2** is a stable, isotopically labeled version of cis-3-Hexenyl Acetate. The deuterium labeling makes it an ideal internal standard for quantitative analytical methods, particularly in GC-MS and NMR spectroscopy.<sup>[1]</sup> It is utilized as a tracer in various research applications, including the study of pharmacokinetics and metabolic profiles of drug candidates.  
<sup>[1]</sup>

## Chemical and Physical Properties

The general properties of **cis-3-Hexenyl Acetate-d2** are summarized in the table below. While specific batch-to-batch variations may occur, these values are representative of a typical Certificate of Analysis.

Property	Value	Reference
Chemical Name	cis-3-Hexenyl Acetate-d2	N/A
Synonyms	(Z)-3-Hexenyl-d2 Acetate, Leaf Acetate-d2	N/A
Molecular Formula	C <sub>8</sub> H <sub>12</sub> D <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	144.21 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Purity (by GC)	Typically ≥97% (for non-deuterated form)	[2]
Isotopic Purity	Information not publicly available	N/A
Storage	Store in a cool, dry, and well-ventilated place	[3]

Note: Specific purity and isotopic enrichment values should be obtained from the supplier's Certificate of Analysis for the specific lot being used.

## Experimental Protocols

### Use as an Internal Standard in GC-MS Analysis of Volatile Compounds

**cis-3-Hexenyl Acetate-d2** is an excellent internal standard for the quantification of volatile and semi-volatile organic compounds, especially in complex matrices such as food, beverages, and biological samples.[1] Its chemical properties are very similar to its non-deuterated analog, ensuring similar extraction efficiency and chromatographic behavior, while its different mass allows for clear distinction in mass spectrometry.

Objective: To quantify the concentration of a target analyte (e.g., a flavor compound) in a sample matrix using **cis-3-Hexenyl Acetate-d2** as an internal standard.

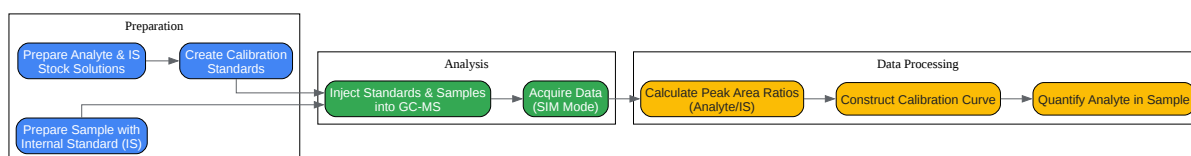
Materials:

- Sample containing the target analyte.
- **cis-3-Hexenyl Acetate-d2** solution of a known concentration.
- Appropriate solvent (e.g., dichloromethane, hexane).
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
- Standard laboratory glassware and equipment.

Procedure:

- Preparation of Standard Solutions:
  - Prepare a stock solution of the target analyte of a known concentration.
  - Prepare a stock solution of **cis-3-Hexenyl Acetate-d2** of a known concentration.
  - Create a series of calibration standards by spiking a constant known amount of the **cis-3-Hexenyl Acetate-d2** stock solution into solutions with varying known concentrations of the target analyte.
- Sample Preparation:
  - Accurately weigh or measure a known amount of the sample.
  - Add a precise volume of the **cis-3-Hexenyl Acetate-d2** stock solution to the sample. The amount should be chosen to give a response comparable to the expected analyte concentration.
  - Perform sample extraction (e.g., liquid-liquid extraction, solid-phase microextraction) as required by the sample matrix and target analyte.
- GC-MS Analysis:
  - Inject the prepared standards and samples into the GC-MS system.

- Typical GC conditions for volatile analysis can be used and optimized as needed (e.g., using a DB-5 or similar column).
- The mass spectrometer should be operated in Selected Ion Monitoring (SIM) mode to monitor characteristic ions for both the target analyte and **cis-3-Hexenyl Acetate-d2**.
- Data Analysis:
  - For each calibration standard, calculate the ratio of the peak area of the target analyte to the peak area of the internal standard.
  - Construct a calibration curve by plotting this ratio against the concentration of the target analyte.
  - For the unknown sample, calculate the ratio of the peak area of the target analyte to the peak area of the internal standard.
  - Determine the concentration of the target analyte in the sample by using the calibration curve.



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Caption: Workflow for quantitative analysis using an internal standard with GC-MS.

## Determination of Isotopic Purity by Deuterium NMR ( $^2\text{H}$ -NMR)

Deuterium NMR is a powerful technique to confirm the position of deuterium labeling and to determine the isotopic enrichment of a deuterated compound.

Objective: To assess the isotopic purity of **cis-3-Hexenyl Acetate-d2**.

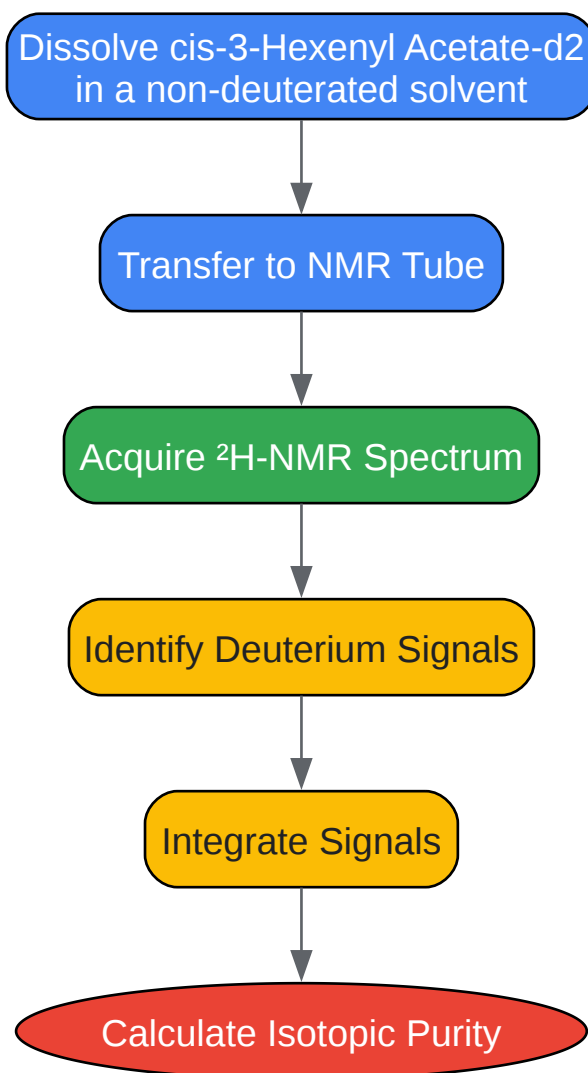
Materials:

- **cis-3-Hexenyl Acetate-d2** sample.
- Non-deuterated solvent (e.g., chloroform, acetone).
- NMR spectrometer equipped for deuterium detection.
- 5 mm NMR tubes.

Procedure:

- Sample Preparation:
  - Dissolve an appropriate amount of the **cis-3-Hexenyl Acetate-d2** sample in a non-deuterated solvent. The concentration should be sufficient to obtain a good signal-to-noise ratio.
  - Transfer the solution to a 5 mm NMR tube.
- NMR Analysis:
  - Acquire a  $^2\text{H}$ -NMR spectrum. The chemical shifts in the deuterium spectrum will correspond to the proton chemical shifts of the non-deuterated compound.
  - The presence of signals at the expected chemical shifts for the labeled positions confirms the correct labeling.
  - The relative integration of the deuterium signals compared to any residual proton signals (if a corresponding  $^1\text{H}$ -NMR is run) can be used to estimate the isotopic enrichment.
- Data Interpretation:

- The isotopic purity can be calculated by comparing the integral of the deuterium signal at the labeled position to the sum of the integrals of the deuterium and any residual proton signals at that same position.

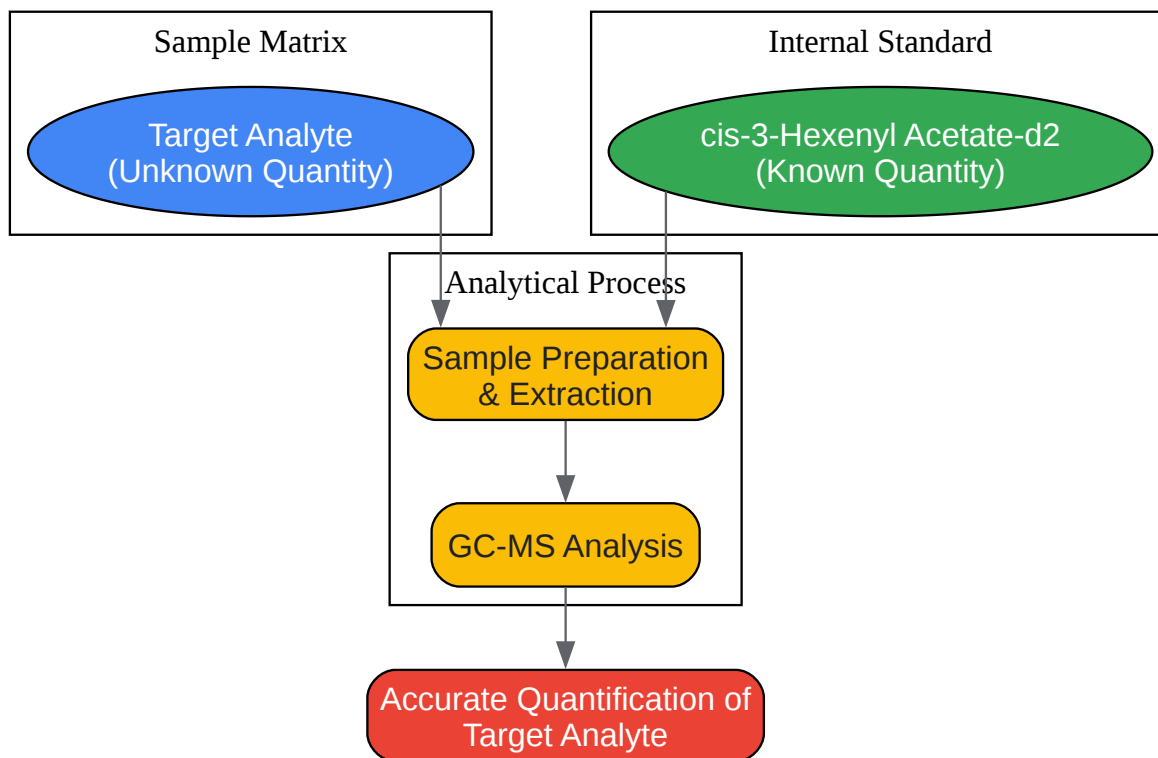


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Caption: Workflow for determining isotopic purity using Deuterium NMR.

## Signaling Pathways and Logical Relationships

The primary role of **cis-3-Hexenyl Acetate-d2** in a research context is as a tool for analytical quantification rather than as a biologically active molecule that participates in signaling pathways. The logical relationship in its application is based on the principle of isotope dilution mass spectrometry.



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Caption: Logical relationship of using an internal standard for accurate quantification.

This guide provides a foundational understanding of **cis-3-Hexenyl Acetate-d2** and its application in quantitative analysis. For specific applications, further optimization of the described protocols may be necessary. Always refer to the supplier's Certificate of Analysis for lot-specific data.

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## References

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